

# Propionyl Chloride: A Technical Overview of its Physical Properties

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## Compound of Interest

Compound Name: *Propionyl chloride*

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This technical guide provides an in-depth examination of the physical properties of **propionyl chloride**, specifically its boiling point and density. The following sections present quantitative data, detailed experimental protocols for the determination of these properties, and a logical diagram illustrating the influential factors on the boiling point and density of organic compounds.

## Core Physical Properties of Propionyl Chloride

**Propionyl chloride** is a colorless liquid with a pungent odor.<sup>[1]</sup> It is a key reagent in organic synthesis, utilized for introducing the propionyl group into various molecules, including pharmaceuticals and dyes.<sup>[1]</sup> The precise physical characteristics of **propionyl chloride** are critical for its handling, application in chemical reactions, and for purification processes.

The quantitative physical properties of **propionyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Notes
Boiling Point	77-79 °C	at standard atmospheric pressure (lit.) <a href="#">[2]</a> <a href="#">[3]</a>
80 °C		
81-82 °C	<a href="#">[1]</a>	
Density	1.059 g/mL	at 20 °C <a href="#">[2]</a>
1.059 g/mL	at 25 °C (lit.) <a href="#">[3]</a>	
1.07 g/cm <sup>3</sup>	<a href="#">[1]</a>	
Melting Point	-94 °C	<a href="#">[2]</a>
Vapor Density	3.2	(vs air) <a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.404	(lit.) <a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	53 °F	<a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

The accurate determination of boiling point and density is fundamental in the characterization of chemical substances. The following are detailed methodologies for these measurements.

### Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[4\]](#) Several methods can be employed for its determination, with the choice often depending on the sample volume available.

#### 1. Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable when only a small amount of the liquid sample is available.[\[5\]](#)

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band or wire, heating source (Bunsen burner or oil bath), and mineral oil.
- Procedure:

- A small amount of the liquid sample is placed in a small test tube.
- A capillary tube, sealed at one end, is placed inside the test tube with its open end submerged in the liquid.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube filled with mineral oil.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.<sup>[5]</sup>
- As the liquid approaches its boiling point, a stream of bubbles will emerge from the open end of the capillary tube.<sup>[6]</sup>
- Heating is discontinued when a steady stream of bubbles is observed.
- The liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.<sup>[6]</sup>

## 2. Simple Distillation Method

For larger volumes of liquid, simple distillation provides an accurate measurement of the boiling point.<sup>[7]</sup>

- Apparatus: Distilling flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
  - A volume of the liquid (at least 5 mL) is placed in the distilling flask along with a few boiling chips to ensure smooth boiling.<sup>[4]</sup>
  - The distillation apparatus is assembled, with the thermometer bulb positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor.
  - The liquid is heated to boiling.

- As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser where it liquefies.
- The temperature is recorded when it becomes constant. This stable temperature reading during the distillation of a pure liquid is its boiling point.[5][7]

## Determination of Density

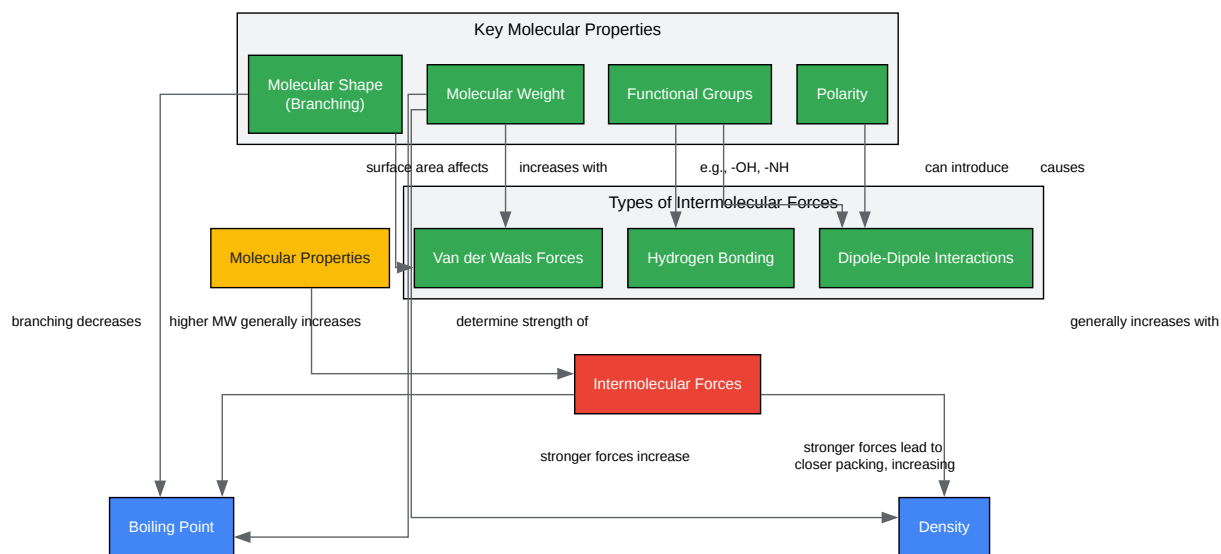
Density is the mass of a substance per unit volume.[8]

- Apparatus: A digital balance, and a volumetric container (e.g., a graduated cylinder, pipette, or pycnometer/density bottle). For higher accuracy, a pipette or pycnometer is preferred over a measuring cylinder.[9][10]
- Procedure:
  - The mass of the clean, dry volumetric container is measured and recorded ( $m_1$ ).[9]
  - A precise volume of the liquid is transferred into the container. For a pipette, this would be its calibrated volume. For a graduated cylinder, the volume is read from the bottom of the meniscus at eye level to avoid parallax error.[9]
  - The container with the liquid is weighed, and the mass is recorded ( $m_2$ ).[9]
  - The mass of the liquid ( $m$ ) is calculated by subtracting the mass of the empty container from the mass of the filled container ( $m = m_2 - m_1$ ).
  - The density ( $\rho$ ) is then calculated using the formula:  $\rho = m / V$ , where  $V$  is the volume of the liquid.[9]
  - For improved accuracy, the measurements should be repeated, and an average density should be calculated.[9] It is also important to control the temperature, as the volume of a liquid can change with temperature.[11]

## Factors Influencing Physical Properties

The boiling point and density of an organic compound like **propionyl chloride** are influenced by several molecular and intermolecular factors. The following diagram illustrates these

relationships.



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Caption: Factors influencing the boiling point and density of organic compounds.

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